

4-Octyloxyphenylboronic acid molecular weight and formula

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Compound of Interest

Compound Name: 4-Octyloxyphenylboronic acid

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An In-depth Technical Guide to **4-Octyloxyphenylboronic Acid**: Molecular Weight and Formula

For researchers, scientists, and professionals in drug development, a precise understanding of a compound's fundamental properties is critical. This guide provides the core molecular information for **4-Octyloxyphenylboronic acid**.

Chemical Identity and Properties

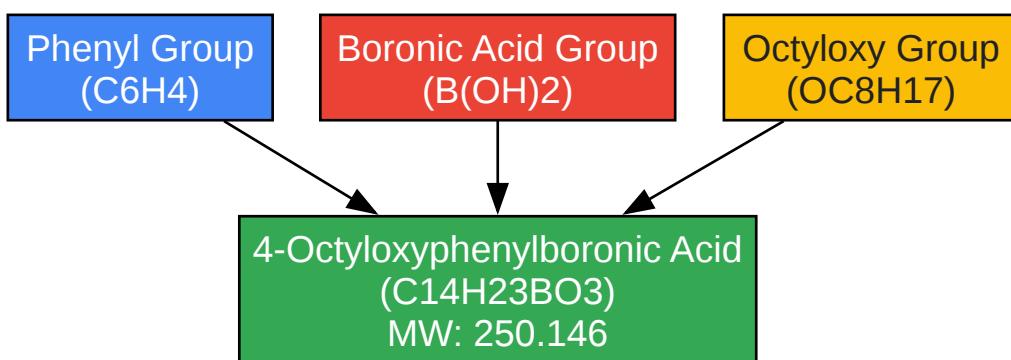
4-Octyloxyphenylboronic acid is an organic compound frequently utilized in various chemical syntheses, including as a key building block in the development of novel pharmaceutical agents and advanced materials. Its chemical structure incorporates an octyloxy group attached to a phenylboronic acid moiety.

Below is a summary of its key molecular data:

Identifier	Value	Source
Chemical Name	4-Octyloxyphenylboronic acid	
Molecular Formula	C14H23BO3	[1] [2]
Molecular Weight	250.146 g/mol	[1]
CAS Number	121554-09-4	[1]
IUPAC Name	(4-(octyloxy)phenyl)boronic acid	
Synonyms	(4-(n-Octyloxy)benzeneboronic acid, 4-(octyloxy)phenylboronic acid, (4-octoxyphenyl)boronic Acid	[1]
Physical Form	White to almost white crystal powder	

Logical Relationship of Molecular Components

The following diagram illustrates the logical relationship between the different chemical moieties that constitute **4-Octyloxyphenylboronic acid**, leading to its overall molecular formula and weight.



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Caption: Logical composition of **4-Octyloxyphenylboronic acid**.

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References

- 1. lookchem.com [lookchem.com]
- 2. PubChemLite - 4-n-octyloxyphenylboronic acid (contains varying amounts of anhydride) (C14H23BO3) [pubchemlite.lcsb.uni.lu]
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